

Solubility of diethyl phthalimidomalonate in common lab solvents

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Compound of Interest

Compound Name: *Diethyl phthalimidomalonate*

Cat. No.: *B1346787*

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An In-depth Technical Guide on the Solubility of **Diethyl Phthalimidomalonate** in Common Laboratory Solvents

For Researchers, Scientists, and Drug Development Professionals

Introduction

Diethyl phthalimidomalonate is a crucial reagent in organic synthesis, particularly in the Gabriel synthesis of amino acids and other nitrogen-containing compounds. Its efficacy in these reactions is significantly influenced by its solubility in various solvents. This technical guide provides a comprehensive overview of the solubility of **diethyl phthalimidomalonate** in common laboratory solvents, offering both qualitative data and a detailed experimental protocol for quantitative determination. Understanding the solubility characteristics of this compound is paramount for optimizing reaction conditions, improving yields, and ensuring the purity of the final products.

Physicochemical Properties of Diethyl Phthalimidomalonate

| Property | Value |
|------------------|--|
| Chemical Formula | <chem>C15H15NO6</chem> |
| Molar Mass | 305.28 g/mol [1] |
| Appearance | White to off-white crystalline solid [2] |
| Melting Point | 73-76 °C [3] |

Solubility Data

Quantitative solubility data for **diethyl phthalimidomalonate** in a wide range of organic solvents is not extensively documented in publicly available literature. However, based on chemical supplier information and general principles of organic chemistry, a qualitative assessment of its solubility can be made. The presence of both polar (ester and imide groups) and non-polar (benzene ring and ethyl groups) moieties gives it a versatile solubility profile.

Qualitative Solubility Summary

The following table summarizes the expected qualitative solubility of **diethyl phthalimidomalonate** in common laboratory solvents. This information is based on its known solubility in ethanol and acetone and the principle of "like dissolves like."

| Solvent Class | Solvent | Expected Qualitative Solubility | Rationale |
|--------------------------|-----------------|---|---|
| Alcohols | Methanol | Soluble | The polar hydroxyl group can hydrogen bond with the carbonyl groups of the ester and imide. |
| Ethanol | Soluble[2] | Similar to methanol, the polarity and hydrogen bonding capability facilitate dissolution. | |
| Ketones | Acetone | Soluble[2] | A polar aprotic solvent that can effectively solvate the polar groups of the molecule. |
| Esters | Ethyl Acetate | Likely Soluble | The ester functionalities of the solvent and solute are compatible, promoting dissolution. |
| Halogenated Hydrocarbons | Dichloromethane | Likely Soluble | Its polarity is sufficient to dissolve many organic compounds. |
| Chloroform | Likely Soluble | Similar to dichloromethane, it is a good solvent for a wide range of organic molecules. | |
| Ethers | Diethyl Ether | Moderately Soluble | Less polar than other solvents, solubility |

may be lower but still significant.

| | | | |
|---------------------------|-------------------------|--|--|
| Tetrahydrofuran (THF) | Likely Soluble | A polar ether that is a good solvent for a wide range of organic compounds. | may be lower but still significant. |
| Aromatic Hydrocarbons | Toluene | Sparingly Soluble | The non-polar nature of toluene makes it a poorer solvent for the polar diethyl phthalimidomalonate. |
| Polar Aprotic Solvents | Dimethylformamide (DMF) | Soluble | A highly polar solvent capable of dissolving a wide range of organic and inorganic compounds. |
| Dimethyl Sulfoxide (DMSO) | Soluble | A powerful, highly polar aprotic solvent known for its excellent solvating properties for a vast array of compounds. | |
| Aqueous | Water | Limited Solubility[2] | The large organic structure with significant non-polar character limits its solubility in water. |

Note: "Likely Soluble" and "Sparingly Soluble" are estimations based on chemical principles and the known solubility in other solvents. Experimental verification is recommended for precise applications.

Experimental Protocol for Quantitative Solubility Determination

For applications requiring precise solubility data, the following experimental protocol provides a robust methodology for the quantitative determination of **diethyl phthalimidomalonate** solubility in a specific organic solvent.

Objective

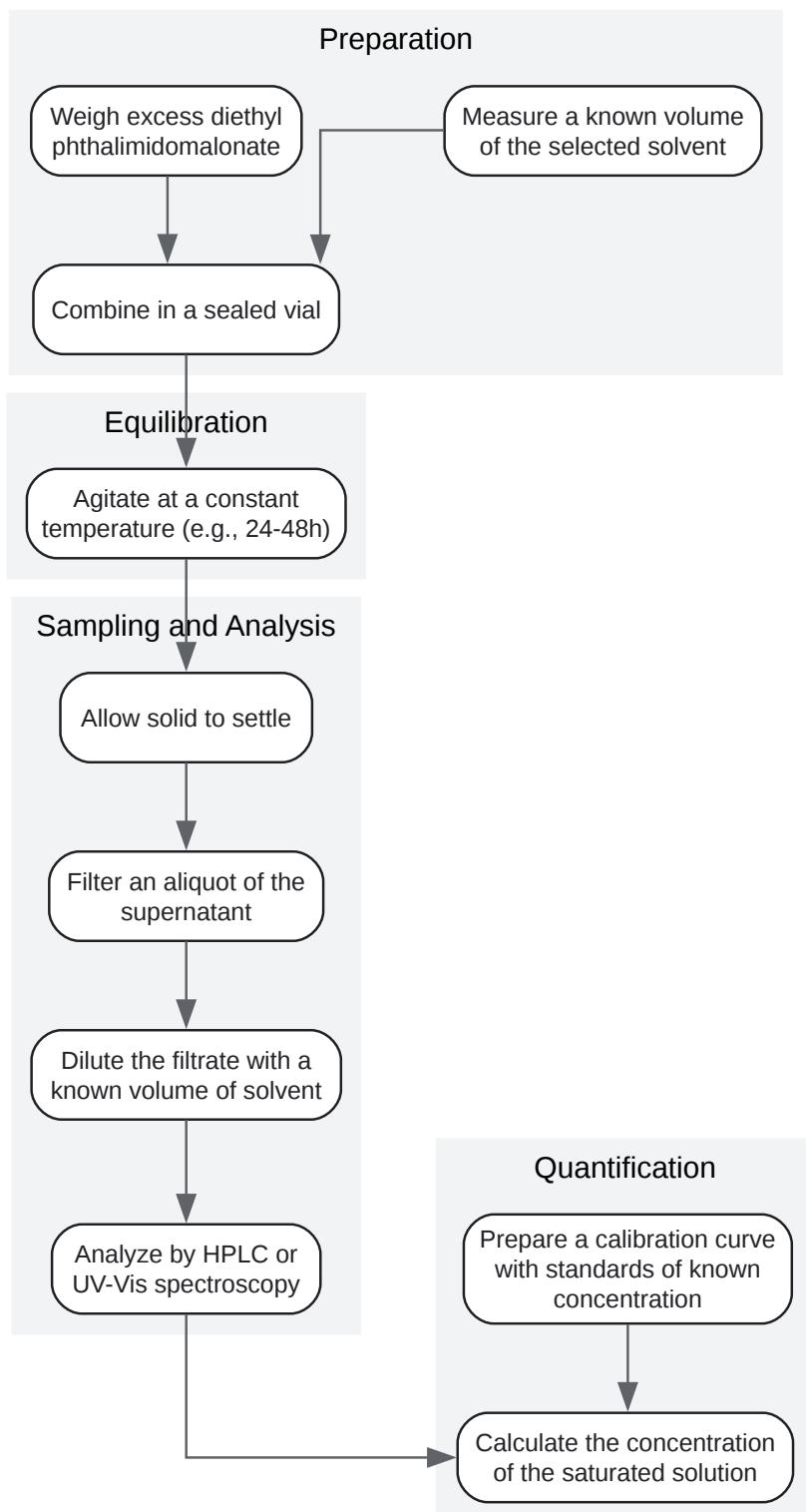
To determine the saturation solubility of **diethyl phthalimidomalonate** in a selected organic solvent at a controlled temperature.

Materials and Equipment

- **Diethyl phthalimidomalonate** (high purity)
- Selected organic solvent(s) (analytical grade)
- Analytical balance (± 0.1 mg)
- Temperature-controlled shaker or water bath
- Thermostatic chamber or incubator
- Vials with screw caps
- Syringe filters (e.g., 0.45 μ m PTFE)
- Volumetric flasks and pipettes
- High-Performance Liquid Chromatography (HPLC) system with a UV detector or a UV-Vis spectrophotometer
- Centrifuge (optional)

Experimental Workflow

Workflow for Quantitative Solubility Determination

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Caption: A logical workflow for the experimental determination of solubility.

Detailed Procedure

- Preparation of Saturated Solution:
 - Accurately weigh an excess amount of **diethyl phthalimidomalonate** and add it to a vial containing a known volume of the selected solvent. The presence of undissolved solid is crucial to ensure saturation.
 - Seal the vial tightly to prevent solvent evaporation.
- Equilibration:
 - Place the vial in a temperature-controlled shaker or water bath set to the desired temperature (e.g., 25 °C).
 - Agitate the mixture for a sufficient period (e.g., 24 to 48 hours) to ensure that equilibrium between the dissolved and undissolved solute is reached.
- Sample Collection and Preparation:
 - After equilibration, cease agitation and allow the vial to stand undisturbed in the thermostatic chamber at the same temperature for at least 2 hours to allow the excess solid to settle.
 - Carefully withdraw an aliquot of the clear supernatant using a syringe fitted with a syringe filter to remove any suspended solid particles.
 - Accurately dilute the filtered saturated solution with a known volume of the solvent to bring its concentration within the linear range of the analytical method.
- Analysis and Quantification:
 - Calibration: Prepare a series of standard solutions of **diethyl phthalimidomalonate** of known concentrations in the chosen solvent.
 - Measurement: Analyze the standard solutions and the diluted sample solution using a suitable analytical technique:

- HPLC: Inject the solutions and measure the peak area at the wavelength of maximum absorbance.
- UV-Vis Spectroscopy: Measure the absorbance at the wavelength of maximum absorbance (λ_{max}).
- Calculation:
 - Construct a calibration curve by plotting the analytical signal (peak area or absorbance) versus the concentration of the standard solutions.
 - Use the linear regression equation from the calibration curve to determine the concentration of the diluted sample.
 - Calculate the concentration of the original saturated solution by accounting for the dilution factor. The solubility is typically expressed in units such as g/100 mL or mol/L.

Conclusion

While precise quantitative solubility data for **diethyl phthalimidomalonate** is not readily available in the literature, its qualitative solubility profile indicates good solubility in polar organic solvents and limited solubility in water. For research and development applications requiring exact solubility values, the detailed experimental protocol provided in this guide offers a reliable method for their determination. A thorough understanding of the solubility of **diethyl phthalimidomalonate** is essential for its effective use in synthetic chemistry, enabling researchers to optimize reaction conditions and achieve desired outcomes.

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